# Application Notes and Protocols for Measuring Opnurasib IC50

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Opnurasib* |
| *CAS No.:* | *2653994-08-0* |
| *Cat. No.:* | *B8217952* |

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## Introduction

**Opnurasib** (also known as JDQ-443 or NVP-JDQ443) is an orally bioavailable, potent, and selective covalent inhibitor of the KRAS G12C mutation.[1][2][3] This mutation is a common oncogenic driver in various solid tumors, including non-small cell lung cancer (NSCLC).[4][5][6] **Opnurasib** functions by irreversibly binding to the cysteine residue of the G12C mutant KRAS protein, specifically targeting the GDP-bound, inactive state.[1][4] This covalent modification traps KRAS G12C in its inactive conformation, thereby inhibiting downstream oncogenic signaling pathways, primarily the RAF-MEK-ERK (MAPK) pathway, which leads to reduced tumor cell proliferation and survival.[1][7]

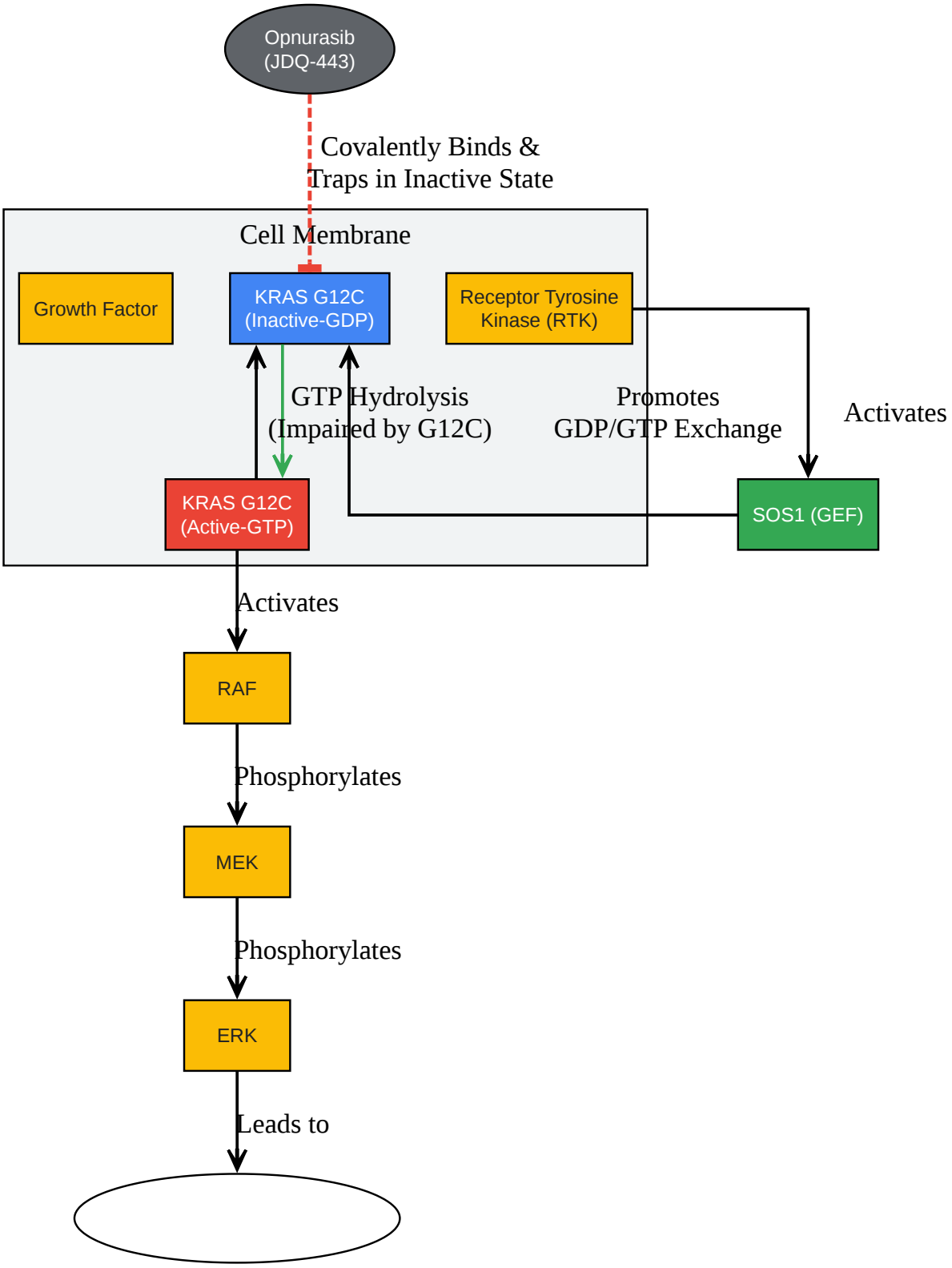
Accurate determination of the half-maximal inhibitory concentration (IC50) is critical for characterizing the potency of **Opnurasib** and similar inhibitors. This document provides detailed protocols for biochemical assays designed to measure the IC50 of **Opnurasib** against its target, KRAS G12C.

## Target Signaling Pathway: KRAS-MAPK Cascade

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KRAS is a small GTPase that acts as a molecular switch in cellular signaling.[7] In its active, GTP-bound state, it recruits and activates downstream effector proteins, including RAF kinases, which initiate the MAPK signaling cascade (RAF-MEK-ERK).[7][8] The G12C mutation impairs the GTPase activity of KRAS, causing it to be constitutively active, leading to uncontrolled cell growth. **Opnurasib** inhibits this pathway by locking KRAS G12C in its inactive, GDP-bound form.

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**Caption:** KRAS G12C signaling pathway and mechanism of **Opnurasib** inhibition.

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# Data Presentation: **Opnurasib** IC50 Values

The potency of **Opnurasib** has been evaluated in various biochemical and cellular assays. The table below summarizes key IC50 values, providing a comparative overview.

| Assay Type | Target/Cell Line | Measured Effect | IC50 Value (μM) | Reference |
|---|---|---|---|---|
| Biochemical | KRAS G12C | Inhibition of c-Raf Recruitment | 0.012 | [3] |
| Cell-Based | NCI-H358 (KRAS G12C) | Inhibition of Cell Proliferation | 0.018 | [1][2] |
| Cell-Based | NCI-H2122 (KRAS G12C) | Inhibition of Cell Proliferation | 0.063 | [1][2] |

# Experimental Protocols

## Protocol 1: KRAS G12C Nucleotide Exchange Assay

This protocol is designed to measure the ability of **Opnurasib** to inhibit the exchange of GDP for GTP on the KRAS G12C protein. It utilizes a fluorescently labeled GDP analog (e.g., BODIPY™-GDP) which decreases in fluorescence intensity upon displacement by unlabeled GTP. Inhibitors that lock KRAS G12C in the GDP-bound state will prevent this fluorescence decrease.[9][10]

A. Materials and Reagents

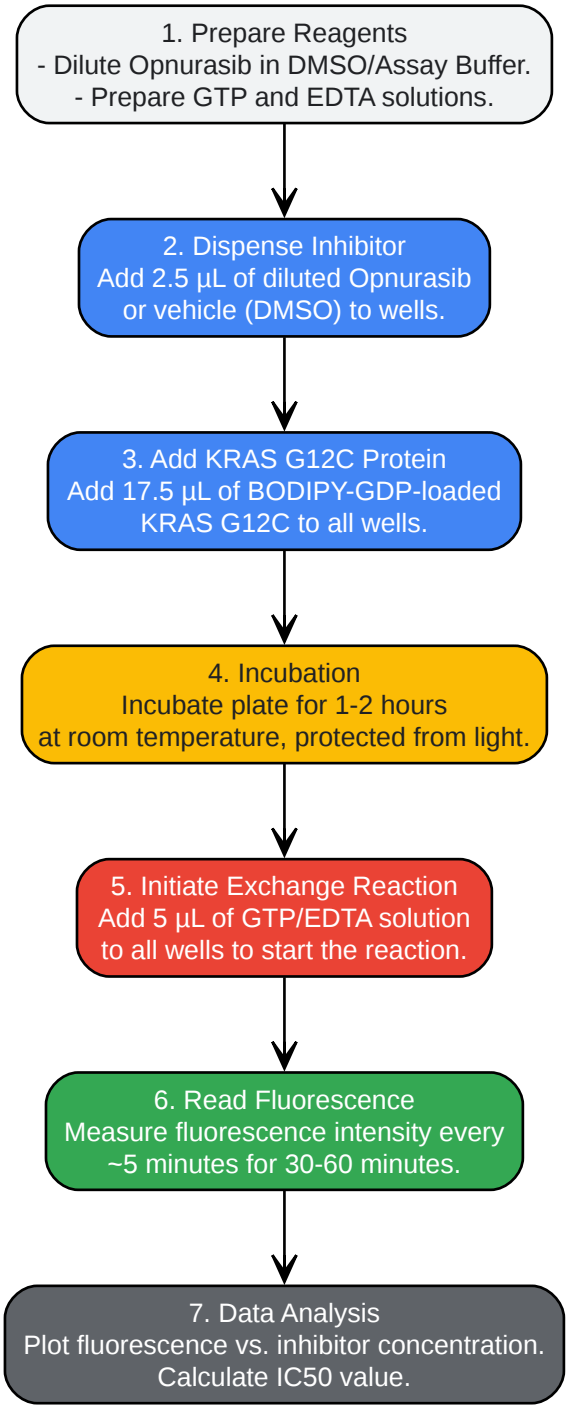
- Recombinant Human KRAS G12C protein, pre-loaded with BODIPY™-GDP (BPS Bioscience, Cat. #100537 or similar)
- Guanosine-5'-triphosphate (GTP)
- KRAS Assay Buffer (20 mM HEPES, 150 mM NaCl, 5 mM MgCl2, pH 7.4)
- Dithiothreitol (DTT)
- EDTA

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- **Opnurasib** (JDQ-443)
- DMSO (for compound dilution)
- Low-volume, 384-well black plates
- Fluorescence plate reader with excitation/emission wavelengths suitable for BODIPY™ FL (e.g., ~485 nm Ex / ~520 nm Em)

B. Experimental Workflow

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**Caption:** Workflow for the KRAS G12C Nucleotide Exchange Assay.

C. Step-by-Step Procedure

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- Compound Preparation: Prepare a serial dilution of **Opnurasib**. Start with a high-concentration stock in DMSO and perform serial dilutions in KRAS Assay Buffer to create a 10x working solution series. Include a "no inhibitor" control containing the same final DMSO concentration.
- Assay Plate Setup: Add 2.5 µL of the 10x **Opnurasib** serial dilutions or vehicle control to the wells of a 384-well plate.
- Enzyme Addition: Thaw the BODIPY-GDP loaded KRAS G12C protein on ice. Dilute it to the desired working concentration in ice-cold KRAS Assay Buffer containing DTT. Add 17.5 µL of the diluted enzyme to each well, bringing the total volume to 20 µL.
- Inhibitor Incubation: Gently mix the plate and incubate at room temperature for 1 to 2 hours, protected from light. This pre-incubation allows the covalent inhibitor to bind to the target protein.[11]
- Nucleotide Exchange Initiation: Prepare a solution of GTP and EDTA in KRAS Assay Buffer. To initiate the exchange reaction, add 5 µL of the GTP/EDTA solution to each well. The final volume should be 25 µL. EDTA chelates $Mg^{2+}$ ions, which facilitates the release of GDP.
- Fluorescence Measurement: Immediately place the plate in a fluorescence plate reader. Measure the fluorescence intensity at regular intervals (e.g., every 5 minutes) for 30 to 60 minutes.
- Data Analysis:
  - For each **Opnurasib** concentration, determine the initial rate of fluorescence decrease.
  - Normalize the rates, setting the "no inhibitor" control as 100% activity and a control with no GTP/EDTA as 0% activity.
  - Plot the normalized rate of nucleotide exchange against the logarithm of the **Opnurasib** concentration.
  - Fit the data to a four-parameter logistic equation to determine the IC50 value.

## Protocol 2: HTRF® GTP Binding Assay

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This protocol describes a competitive, time-resolved fluorescence energy transfer (TR-FRET) assay. It measures the competition between a red-labeled GTP analog (GTP-Red) and the test compound for binding to His-tagged KRAS G12C. Binding of GTP-Red to KRAS G12C, which is detected by a Europium cryptate-labeled anti-His antibody, results in a high FRET signal. A potent inhibitor like **Opnurasib** will prevent this interaction, leading to a loss of FRET.[12]

A. Materials and Reagents

- HTRF KRAS G12C / GTP Binding Kit (Revvity, Cat. #C133-K) or similar, containing:
  - His-tagged KRAS G12C protein
  - GTP-Red ligand
  - Anti-6His-Europium Cryptate antibody
- **Opnurasib** (JDQ-443)
- DMSO
- Low-volume, 384-well white plates
- HTRF-compatible plate reader

B. Step-by-Step Procedure

- Compound Preparation: Prepare a serial dilution of **Opnurasib** in DMSO, followed by a further dilution in the assay buffer provided with the kit.
- Assay Plate Setup: Add 4 µL of diluted **Opnurasib** or vehicle control to the wells of a 384-well white plate.
- Reagent Addition:
  - Add 4 µL of the His-tagged KRAS G12C protein to each well.
  - Prepare a mix of the Anti-6His-Europium and GTP-Red reagents according to the kit instructions.

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- Add 12 µL of this detection mix to each well. The final volume is 20 µL.

- Incubation: Seal the plate and incubate at room temperature for the time specified in the kit protocol (typically 1 to 4 hours), protected from light.

- Signal Detection: Read the plate on an HTRF-compatible plate reader, measuring the emission at both 665 nm (FRET signal) and 620 nm (cryptate signal).

- Data Analysis:

  - Calculate the HTRF ratio (Emission at 665 nm / Emission at 620 nm) * 10,000.

  - Normalize the data using "no inhibitor" (high FRET) and "no enzyme" (low FRET) controls.

  - Plot the percent inhibition against the logarithm of the **Opnurasib** concentration.

  - Fit the curve using a sigmoidal dose-response model to calculate the IC50 value.

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